

"N-(2-Aminoethyl)stearamide phosphate" potential research applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-(2-Aminoethyl)stearamide
phosphate*

CAS No.: 100021-81-6

Cat. No.: B022176

[Get Quote](#)

Technical Whitepaper: **N-(2-Aminoethyl)stearamide Phosphate** in Biomedical Research

Subtitle: A Functional Lipid Scaffold for Targeted Nanomedicine and Solid Lipid Nanoparticle (SLN) Engineering

Executive Summary

N-(2-Aminoethyl)stearamide phosphate (CAS: 100021-81-6) represents a critical class of functionalized lipids—specifically, cationic amino-lipids—that serve as modular scaffolds in drug delivery systems. Unlike inert lipids (e.g., DSPC, Cholesterol) used solely for structural integrity, this molecule possesses a reactive primary amine headgroup tethered to a hydrophobic stearyl tail.

In the context of drug development, its primary utility lies in its dual function:

- As a "Chemical Handle": The amine group allows for facile conjugation to targeting ligands (e.g., antibodies, peptides, small molecules like Gambogic Acid), transforming standard liposomes or Solid Lipid Nanoparticles (SLNs) into "active" targeting vectors.

- As a Cationic Surfactant: The phosphate salt form provides electrostatic stabilization and can facilitate the complexation of anionic payloads (e.g., nucleic acids) in early-stage formulation screening.

This guide details the physicochemical properties, synthesis protocols for ligand-lipid conjugates, and formulation strategies for high-efficacy nanocarriers.^[1]

Chemical Identity & Physicochemical Profile

The molecule consists of a C18 saturated fatty acid (stearic acid) amidated with ethylenediamine. The "phosphate" designation typically refers to the salt form, which enhances stability and water dispersibility compared to the free base.

Property	Specification
Chemical Name	N-(2-Aminoethyl)octadecanamide phosphate
Molecular Structure	
Functional Group	Primary Amine (masked as ammonium salt), Amide Linker
Hydrophobic Tail	Stearyl (C18:0) - High phase transition temperature ()
Solubility	Dispersible in hot water; Soluble in Ethanol/Methanol (upon warming)
Role in LNPs	Functional Lipid / Cationic Helper Lipid / Ligand Anchor

Expert Insight: The high melting point of the stearyl tail (>65°C) makes this lipid ideal for Solid Lipid Nanoparticles (SLNs), where a solid core is required to control drug release kinetics, rather than the fluid bilayer of a standard liposome.

Core Application: Synthesis of Ligand-Targeted Lipids

The most high-value application of **N-(2-Aminoethyl)stearamide phosphate** is its use as a precursor for synthesizing Ligand-Lipid Conjugates. By reacting the primary amine with a targeting moiety (e.g., Transferrin, Folate, or Gambogic Acid), researchers can create a "homing" lipid that self-assembles into the nanoparticle surface.

Case Study: The SA-GA Conjugate (Stearic Acid-Gambogic Acid)

Recent research (e.g., Ganugula et al., 2025) utilizes this lipid to conjugate Gambogic Acid (GA), a xanthonoid that binds the Transferrin Receptor (TfR).^{[1][2][3]} This enables oral delivery of chemotherapeutics (like Paclitaxel) across the intestinal barrier via TfR-mediated transcytosis.

Protocol: Conjugation Workflow

Note: This protocol assumes the use of the phosphate salt as the starting material.

Materials:

- **N-(2-Aminoethyl)stearamide phosphate** (NAS-P)^[4]
- Target Ligand (with Carboxylic Acid group, e.g., Gambogic Acid)^[1]
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-Hydroxysuccinimide)
- Triethylamine (TEA) - Critical for desalting
- Solvent: Anhydrous DMF or DMSO

Step-by-Step Methodology:

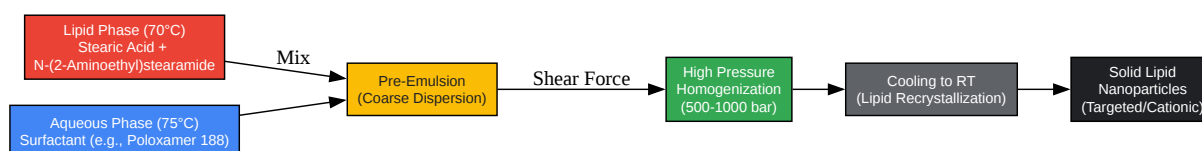
- Salt Neutralization (Activation):
 - Dissolve NAS-P in anhydrous DMF.
 - Add 1.5 molar equivalents of TEA. Stir for 30 mins at Room Temperature (RT).

- Mechanism: TEA deprotonates the ammonium phosphate (), liberating the reactive free amine ().
- Ligand Activation:
 - In a separate vessel, dissolve the Ligand (e.g., Gambogic Acid) in DMF.
 - Add EDC (1.2 eq) and NHS (1.2 eq). Stir for 1 hour at RT.
 - Mechanism: Formation of the semi-stable NHS-ester intermediate.
- Conjugation:
 - Add the activated Ligand solution dropwise to the neutralized NAS solution.
 - Stir for 12–24 hours at RT under nitrogen atmosphere.
- Purification:
 - Precipitate the reaction mixture in cold diethyl ether or water (depending on ligand solubility).
 - Centrifuge (10,000 x g, 15 min) to collect the lipid-ligand conjugate.
 - Wash 3x with water to remove residual phosphate salts and urea byproducts.
- Validation:
 - FTIR: Look for the disappearance of the amine N-H stretch and appearance of a new Amide II band.
 - Mass Spec (ESI): Confirm the molecular weight shift corresponding to .

Formulation Strategy: Solid Lipid Nanoparticles (SLNs)[1][2][3]

Once the functional lipid (or the raw cationic lipid) is prepared, it is incorporated into SLNs. The Hot Homogenization Technique is the industry standard for stearyl-based lipids.

Visualizing the Assembly Process



[Click to download full resolution via product page](#)

Figure 1: Hot Homogenization workflow for incorporating N-(2-Aminoethyl)stearamide into Solid Lipid Nanoparticles. The lipid phase must be maintained above the melting point of the stearyl tail (approx 69°C) during mixing.

Formulation Protocol

- **Melt Phase:** Heat Stearic Acid (bulk lipid) and N-(2-Aminoethyl)stearamide (functional lipid, 5-10% w/w) to 75°C.
- **Drug Loading:** Dissolve the hydrophobic drug (e.g., Paclitaxel) into the molten lipid melt.
- **Aqueous Phase:** Heat a surfactant solution (e.g., 1% Poloxamer 188 or Tween 80) to 75°C.
- **Emulsification:** Add the aqueous phase to the lipid phase under high-shear mixing (Ultra-Turrax, 10,000 rpm, 5 min) to form a coarse pre-emulsion.
- **Homogenization:** Pass the pre-emulsion through a High-Pressure Homogenizer (3 cycles @ 500 bar, 3 cycles @ 1000 bar).
- **Solidification:** Allow the nano-emulsion to cool to room temperature. The lipid core will recrystallize, trapping the drug.

Critical Quality Attribute (CQA) Check:

- Zeta Potential: If using the raw phosphate salt, the SLN surface should be positive (+20 to +40 mV). If using the Ligand-Conjugate, the charge may be neutral or negative depending on the ligand.
- Particle Size: Target <200 nm for intravenous or oral uptake.

Theoretical Application: Gene Delivery (RNA)

While tertiary amines (ionizable lipids) are preferred for mRNA vaccines, **N-(2-Aminoethyl)stearamide phosphate** acts as a permanently cationic lipid (similar to DOTAP) or a pH-sensitive lipid depending on the buffer.

- Mechanism: The primary amine () is protonated at physiological pH.
- Utility: It can electrostatically bind anionic DNA/RNA backbones.
- Limitation: Primary amines can be more toxic than tertiary amines. It is recommended to use this as a helper lipid (<5 mol%) to boost encapsulation efficiency, rather than the primary delivery vehicle.

Safety & Handling

- Storage: The phosphate salt is hygroscopic. Store at +4°C in a desiccator.
- Cytotoxicity: Cationic lipids can disrupt cell membranes.
 - Recommendation: Perform an MTT assay on target cell lines (e.g., HEK293, Caco-2).
Typical
values for stearyl-amines are in the 10–50
range.
- Sterilization: SLN suspensions containing this lipid should be sterile-filtered (0.22

) before solidification if possible, or prepared aseptically, as autoclaving may hydrolyze the amide bond or aggregate the lipids.

References

- Ganugula, R. et al. (2025).[2][3] Design and In Vitro Evaluation of Gambogic Acid-Conjugated Stearic Acid Solid Lipid Nanoparticles for Transferrin Receptor-Mediated Drug Delivery. Pharmaceutical Research.
- Müller, R. H., et al. (2000). Solid lipid nanoparticles (SLN) for controlled drug delivery – a review of the state of the art. European Journal of Pharmaceutics and Biopharmaceutics.
- Palo, M., et al. (2017). Solid lipid nanoparticles (SLN) and nanostructured lipid carriers (NLC) as novel drug delivery systems. European Journal of Pharmaceutical Sciences.
- Pharmaffiliates. (n.d.). **N-(2-Aminoethyl)stearamide phosphate** Product Entry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. [N-\(2-aminoethyl\)stearamide phosphate | 100021-81-6 \[chemicalbook.com\]](#)
- To cite this document: BenchChem. ["N-(2-Aminoethyl)stearamide phosphate" potential research applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b022176/docs#n-2-aminoethyl-stearamide-phosphate-potential-research-applications\]](https://www.benchchem.com/product/b022176/docs#n-2-aminoethyl-stearamide-phosphate-potential-research-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)